

N-(2,4-dimethoxybenzyl)cyclohexanamine CAS number lookup

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Compound of Interest

Compound Name:	N-(2,4-dimethoxybenzyl)cyclohexanamine
CAS No.:	356093-86-2
Cat. No.:	B1298165

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Technical Guide: N-(2,4-dimethoxybenzyl)cyclohexanamine

A Comprehensive Analysis for Chemical Researchers and Drug Development Professionals

This guide provides an in-depth analysis of **N-(2,4-dimethoxybenzyl)cyclohexanamine**, a secondary amine with potential applications in pharmaceutical and chemical research. Due to its specific substitution pattern, this compound serves as an interesting scaffold for further molecular exploration.

Compound Identification and Properties

N-(2,4-dimethoxybenzyl)cyclohexanamine is a substituted cyclohexylamine derivative. The core structure consists of a cyclohexyl ring and a 2,4-dimethoxybenzyl group linked by a secondary amine.

Key Identifiers and Physicochemical Properties:

Property	Value	Source
CAS Number	356093-86-2	[1]
Molecular Formula	C ₁₅ H ₂₃ NO ₂	[1]
Molecular Weight	249.35 g/mol	[1]
IUPAC Name	N-[(2,4-dimethoxyphenyl)methyl]cyclohexanamine	
SMILES	<chem>COc1cc(OC)ccc1CNC1CCCCC1</chem>	[1]
Appearance	Expected to be a colorless to yellowish liquid or low-melting solid	General knowledge

The presence of two methoxy groups on the benzyl ring can enhance solubility in organic solvents and may influence its biological activity and metabolic pathways.[2] The cyclohexylamine moiety provides a non-aromatic, lipophilic character to the molecule.[3][4]

Synthesis and Purification

The most common and efficient method for synthesizing N-substituted cyclohexanamines like **N-(2,4-dimethoxybenzyl)cyclohexanamine** is through reductive amination.[5][6][7] This two-step, one-pot reaction is a cornerstone of amine synthesis in medicinal and organic chemistry.[8]

Reaction Scheme:

The synthesis involves the reaction of cyclohexanone with 2,4-dimethoxybenzylamine to form a Schiff base (imine) intermediate, which is then reduced in situ to the final secondary amine product.

Detailed Experimental Protocol:

Materials:

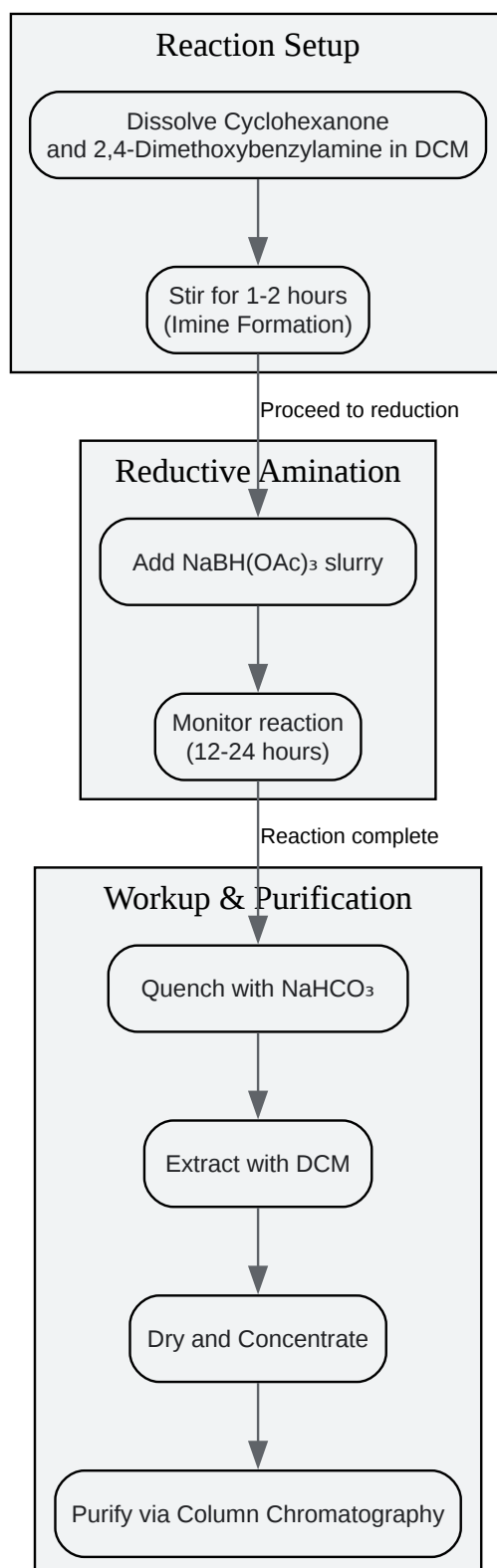
- Cyclohexanone
- 2,4-Dimethoxybenzylamine[9][10]
- Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) or Sodium cyanoborohydride (NaBH_3CN)
- Dichloromethane (DCM) or 1,2-Dichloroethane (DCE)
- Anhydrous Magnesium Sulfate (MgSO_4) or Sodium Sulfate (Na_2SO_4)
- Saturated sodium bicarbonate solution
- Brine

Procedure:

- To a solution of cyclohexanone (1.0 eq) in anhydrous DCM, add 2,4-dimethoxybenzylamine (1.0 eq).
- Stir the mixture at room temperature for 1-2 hours to allow for the formation of the imine intermediate.
- In a separate flask, prepare a slurry of sodium triacetoxyborohydride (1.5 eq) in DCM.
- Slowly add the reducing agent slurry to the reaction mixture.
- Monitor the reaction by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting materials are consumed (typically 12-24 hours).
- Quench the reaction by the slow addition of a saturated sodium bicarbonate solution.
- Separate the organic layer, and extract the aqueous layer with DCM.
- Combine the organic layers, wash with brine, and dry over anhydrous MgSO_4 .
- Filter the mixture and concentrate the solvent under reduced pressure to yield the crude product.

- Purify the crude product by flash column chromatography on silica gel to obtain pure **N-(2,4-dimethoxybenzyl)cyclohexanamine**.

Workflow Diagram:



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Caption: Reductive amination workflow for the synthesis of **N-(2,4-dimethoxybenzyl)cyclohexanamine**.

Characterization and Quality Control

To ensure the identity and purity of the synthesized compound, a suite of analytical techniques should be employed. These methods are crucial for validating the structure and ensuring the reliability of any subsequent biological or chemical studies.

Analytical Methods:

Technique	Expected Results
¹ H NMR	Signals corresponding to the cyclohexyl protons, the benzylic methylene protons, the aromatic protons, and the methoxy group protons. The integration of these signals should match the number of protons in the structure.
¹³ C NMR	Resonances for all unique carbon atoms in the molecule, including the aliphatic carbons of the cyclohexyl ring, the benzylic carbon, the aromatic carbons, and the methoxy carbons. [11] [12]
Mass Spectrometry (MS)	The molecular ion peak ([M+H] ⁺) should correspond to the calculated molecular weight of the compound (250.18 m/z). Fragmentation patterns can further confirm the structure. [13]
Infrared (IR) Spectroscopy	Characteristic absorption bands for N-H stretching (around 3300-3500 cm ⁻¹), C-H stretching (aliphatic and aromatic), and C-O stretching of the methoxy groups.
Elemental Analysis	The percentage composition of Carbon, Hydrogen, and Nitrogen should be within ±0.4% of the theoretical values.

Self-Validating System:

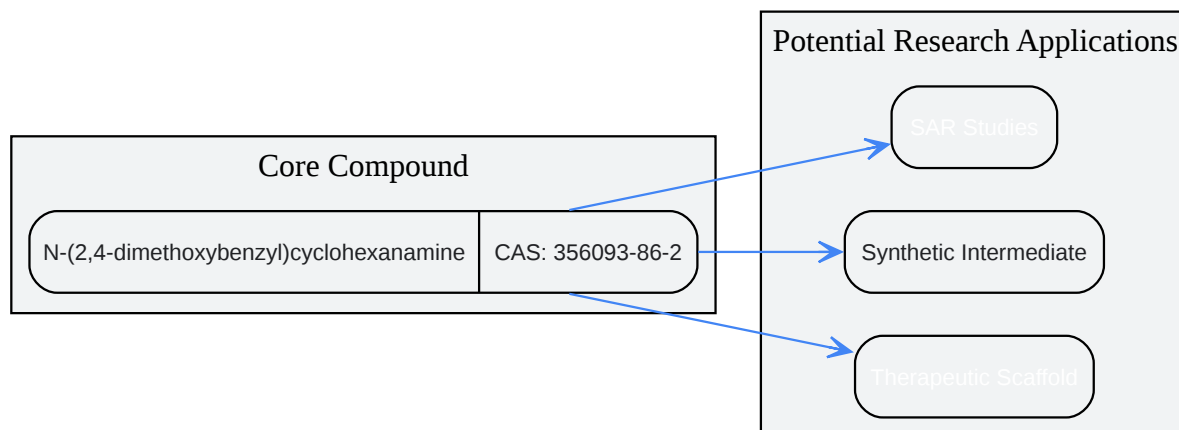
The combination of these techniques provides a self-validating system. For instance, the molecular formula determined by high-resolution mass spectrometry should be consistent with the integration of the ^1H NMR spectrum and the number of signals in the ^{13}C NMR spectrum.

Potential Applications in Research and Drug Development

While specific applications for **N-(2,4-dimethoxybenzyl)cyclohexanamine** are not extensively documented in publicly available literature, its structural motifs suggest several areas of potential interest for researchers.

- **Scaffold for Novel Therapeutics:** The arylcyclohexylamine framework is a known pharmacophore in various centrally acting agents. Modifications of this scaffold, such as the introduction of the dimethoxybenzyl group, could lead to novel compounds with unique pharmacological profiles.[\[14\]](#)
- **Intermediate in Complex Molecule Synthesis:** This compound can serve as a versatile building block for the synthesis of more complex molecules, including potential drug candidates and bioactive probes.[\[3\]](#)[\[15\]](#)
- **Probing Receptor Binding:** The specific substitution pattern on the aromatic ring can be used to study structure-activity relationships (SAR) at various biological targets. The methoxy groups can act as hydrogen bond acceptors and influence the electronic properties of the aromatic ring, which can be critical for receptor binding.[\[16\]](#)

Logical Relationship Diagram:



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Caption: Potential research applications stemming from the core compound.

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